

Application Notes: Preparation and Use of Resorufin-d6 Stock Solutions

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Compound of Interest

Compound Name: Resorufin-d6

Cat. No.: B1442362

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Introduction

Resorufin-d6 is the deuterium-labeled form of Resorufin, a highly fluorescent pink dye.^[1] Due to its isotopic labeling, **Resorufin-d6** serves as an excellent internal standard for quantitative analysis in various research applications, particularly in mass spectrometry (MS)-based methods such as liquid chromatography-mass spectrometry (LC-MS).^[1] Its key application is to correct for variations in sample preparation and instrument response, ensuring accurate quantification of its non-labeled counterpart, Resorufin, or other analytes. Resorufin itself is the fluorescent product of reactions involving the substrate Resazurin, which is widely used to measure cell viability and enzymatic activity.

Physicochemical Properties and Storage

Resorufin-d6 is a brown to dark brown solid powder.^[1] Proper handling and storage are critical to maintain its integrity. The solid compound should be stored at 4°C, sealed, and protected from moisture and light.^[1] Once dissolved into a stock solution, it should be aliquoted to avoid repeated freeze-thaw cycles and stored under specific conditions for optimal stability.^[1]

Data Presentation: Resorufin-d6 Properties

The following table summarizes the key quantitative data for **Resorufin-d6**.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ HD ₆ NO ₃	[1]
Molecular Weight	219.23 g/mol	[1]
CAS Number	1196157-65-9	[1]
Appearance	Brown to dark brown solid	[1]
Purity (Isotopic)	≥98 atom % D	
Melting Point	>300 °C	[2]
Recommended Solvents	Dimethyl sulfoxide (DMSO) is commonly used for Resorufin. [3][4][5] 0.5 M NaOH is also effective for Resorufin.[1][6]	
Storage (Solid)	4°C, sealed, away from moisture and light.	[1]
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months.[1] Solutions should be protected from light.[1]	

Experimental Protocol: Preparation of a 1 mM Resorufin-d6 Stock Solution

This protocol details the steps to prepare a 1 mM stock solution of **Resorufin-d6** in DMSO. This concentration is a common starting point for creating working solutions for various analytical applications.

Materials

- **Resorufin-d6** solid powder (CAS: 1196157-65-9)
- Anhydrous Dimethyl sulfoxide (DMSO), spectroscopy or LC-MS grade

- Microcentrifuge tubes (amber or covered in foil)
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional)

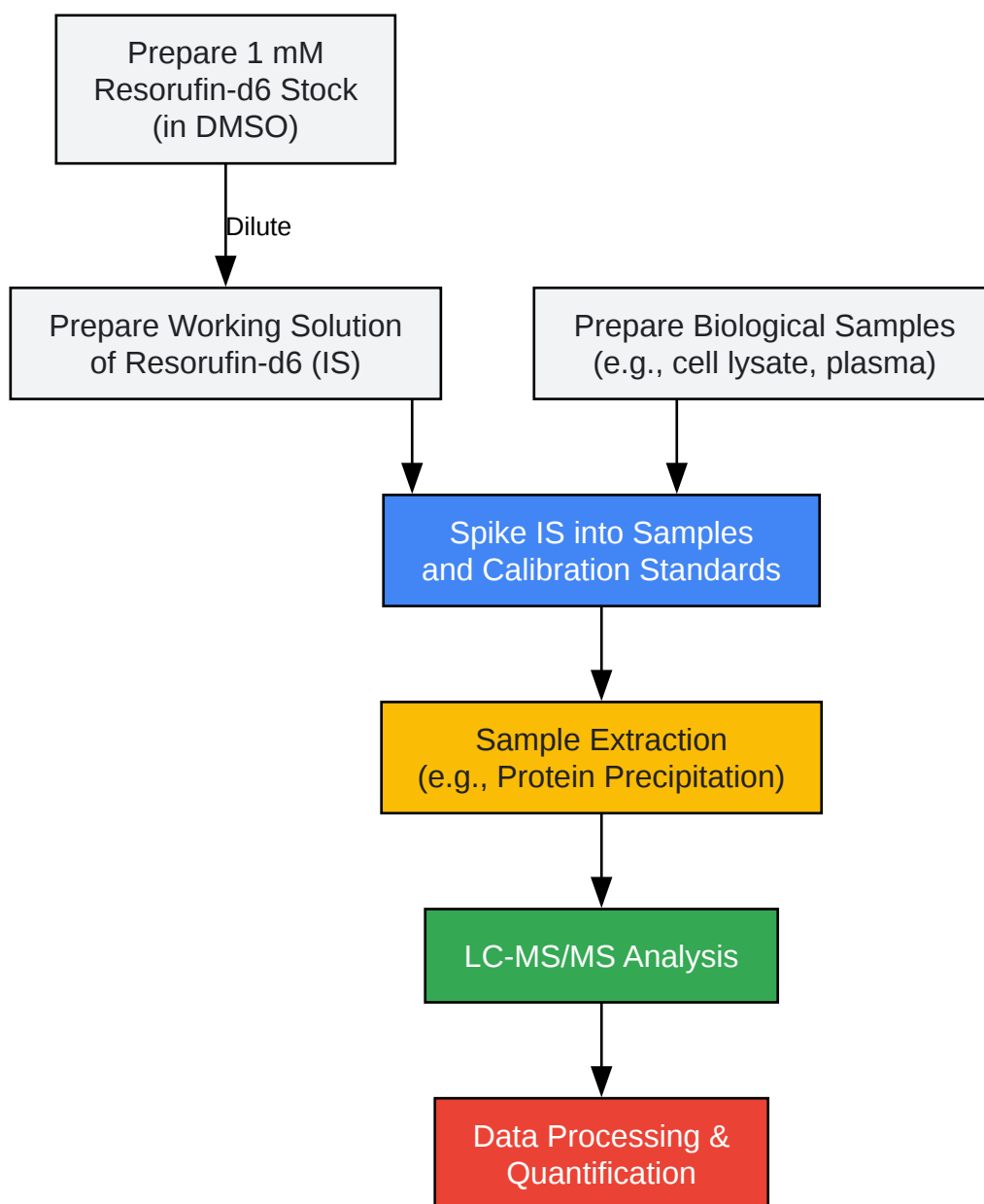
Procedure

- Acclimatization: Before opening, allow the vial of **Resorufin-d6** solid to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture on the compound.
- Weighing: Tare the analytical balance with a clean microcentrifuge tube. Carefully weigh out the desired amount of **Resorufin-d6** powder. For example, to prepare 1 mL of a 1 mM solution, weigh approximately 0.22 mg of **Resorufin-d6** (Molecular Weight = 219.23 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example: $0.001 \text{ L} \times 0.001 \text{ mol/L} \times 219.23 \text{ g/mol} \times 1000 \text{ mg/g} = 0.21923 \text{ mg}$
- Solubilization: Add the appropriate volume of DMSO to the microcentrifuge tube containing the weighed powder. To prepare a 1 mM stock solution with 0.22 mg of powder, add 1.0 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If necessary, briefly sonicate the solution in a water bath to aid dissolution. The solution should be clear.
- Aliquoting: To prevent degradation from multiple freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in light-protected microcentrifuge tubes (e.g., 20 µL or 50 µL aliquots).^[1]

- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1] Ensure the tubes are well-sealed and protected from light.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates a typical workflow for using a **Resorufin-d6** stock solution as an internal standard in an LC-MS/MS experiment to quantify Resorufin in a biological sample.



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